

physical and chemical properties of 1-Amino-2-phenyl-propan-2-ol

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Compound of Interest

Compound Name: *1-Amino-2-phenyl-propan-2-ol*

Cat. No.: *B098868*

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An In-depth Technical Guide to 1-Amino-2-phenyl-propan-2-ol

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Amino-2-phenyl-propan-2-ol is a versatile amino alcohol with significant potential in pharmaceutical and fine chemical synthesis. Its structure, featuring a tertiary alcohol and a primary amine, makes it a valuable chiral auxiliary and a key building block for the synthesis of more complex molecules. This technical guide provides a comprehensive overview of the known physical and chemical properties of **1-Amino-2-phenyl-propan-2-ol**, along with relevant experimental protocols and an exploration of its potential applications.

Core Physicochemical Properties

1-Amino-2-phenyl-propan-2-ol, with the CAS number 17643-24-2, is a white solid at room temperature.^[1] Its core properties are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	1-amino-2-phenylpropan-2-ol	[2]
CAS Number	17643-24-2	[1] [2] [3] [4]
Molecular Formula	C ₉ H ₁₃ NO	[1] [2] [3] [4] [5]
Molecular Weight	151.21 g/mol	[1] [2] [3] [4]
Appearance	White solid	[1]

Structural and Computed Properties

The structural characteristics of **1-Amino-2-phenyl-propan-2-ol** contribute to its utility in chemical synthesis. The presence of both a hydrogen bond donor (amine and hydroxyl groups) and acceptor (amine and hydroxyl groups) influences its intermolecular interactions and solubility.

Property	Value	Reference(s)
SMILES	CC(CN)(C1=CC=CC=C1)O	[2] [3]
Topological Polar Surface Area (TPSA)	46.3 Å ²	[2]
logP (octanol/water)	0.8528	[3]
Hydrogen Bond Donor Count	2	[3]
Hydrogen Bond Acceptor Count	2	[3]
Rotatable Bond Count	2	[3]

Experimental Data

Detailed experimental data for **1-Amino-2-phenyl-propan-2-ol** is not extensively reported in publicly available literature. The information below is based on data for structurally similar compounds and should be used as an estimation.

Property	Value	Notes
Melting Point	Data not available	As a solid, a distinct melting point is expected.
Boiling Point	Data not available	Likely to be high due to the presence of polar functional groups.
Solubility	Soluble in organic solvents	The phenyl group enhances solubility in organic solvents. [1]
pKa	Data not available	The primary amine is expected to have a pKa in the range of 9-10.

Spectral Data

Specific spectral data for **1-Amino-2-phenyl-propan-2-ol** is not readily available. Researchers should perform their own spectral analysis for confirmation of identity and purity.

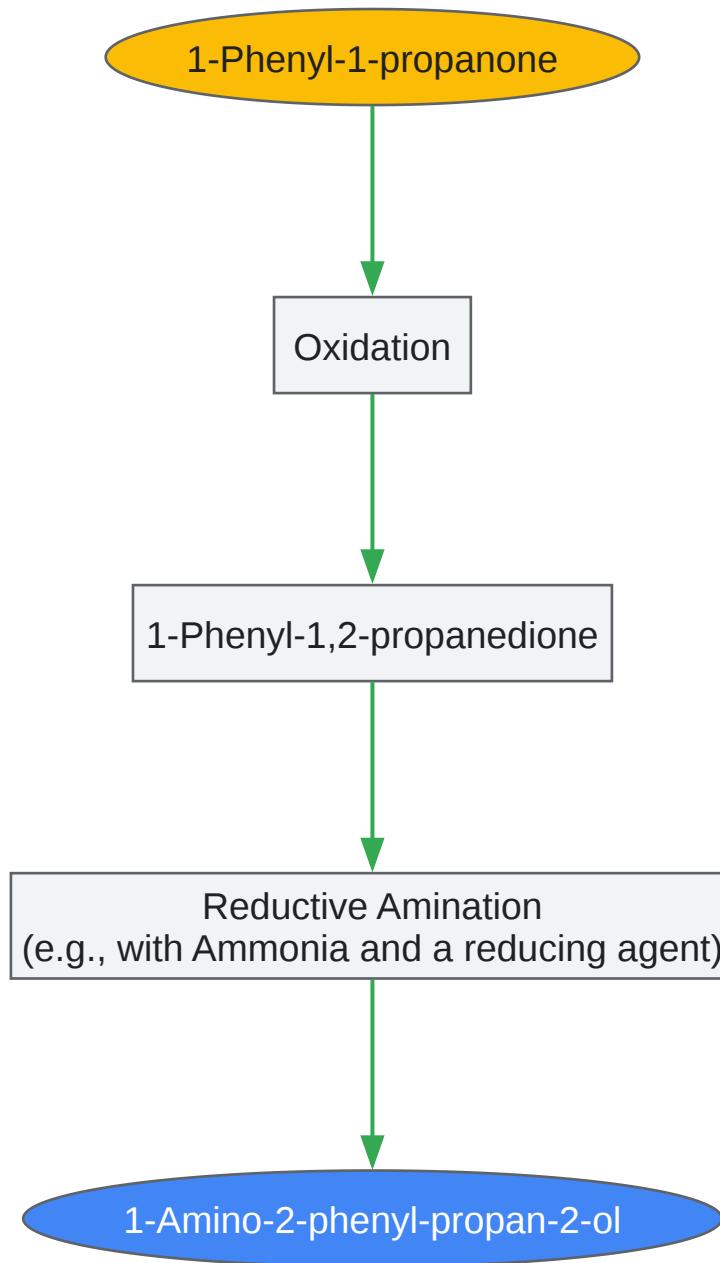
Experimental Protocols

While specific, detailed protocols for the synthesis and purification of **1-Amino-2-phenyl-propan-2-ol** are not widely published, the following sections provide general methodologies based on the synthesis of its isomers and related compounds.

Synthesis Workflow

A common route to synthesize amino alcohols is through reductive amination of a corresponding ketone. The following diagram illustrates a potential synthetic pathway to **1-Amino-2-phenyl-propan-2-ol**.

General Synthesis Workflow for Amino Alcohols

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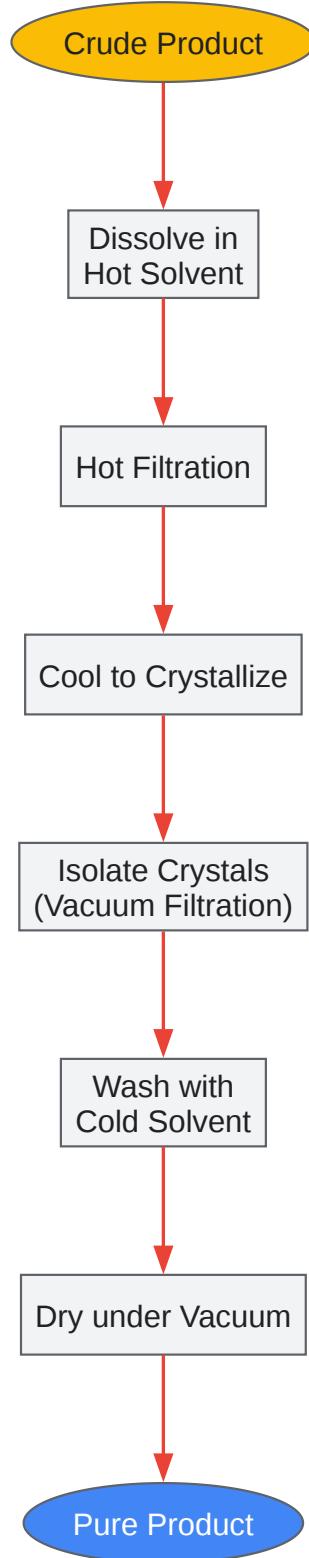
General Synthesis Workflow for Amino Alcohols

Purification Protocol

Purification of the crude product can be achieved through recrystallization. The general steps are outlined below.

- Dissolution: Dissolve the crude **1-Amino-2-phenyl-propan-2-ol** in a minimal amount of a suitable hot solvent or solvent mixture.
- Decolorization (Optional): If colored impurities are present, add a small amount of activated charcoal and heat the solution.
- Hot Filtration: Filter the hot solution to remove any insoluble impurities and activated charcoal.
- Crystallization: Allow the filtrate to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Isolation: Collect the crystals by vacuum filtration.
- Washing: Wash the crystals with a small amount of cold solvent to remove any residual impurities.
- Drying: Dry the purified crystals under vacuum.

General Purification Workflow

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